

(Rac)-PF-184: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (Rac)-PF-184

Cat. No.: B15578348

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and biological activity of **(Rac)-PF-184**, a potent and selective inhibitor of I κ B kinase 2 (IKK-2). All quantitative data is summarized in structured tables, and detailed experimental protocols for key assays are provided. Additionally, signaling pathways and experimental workflows are visualized using Graphviz diagrams.

Chemical Structure and Properties

(Rac)-PF-184, with the CAS number 1187460-81-6, is a small molecule inhibitor of IKK-2.^[1] Its chemical and physical properties are summarized in the table below.

Table 1: Chemical and Physical Properties of **(Rac)-PF-184**

Property	Value	Reference
Chemical Name	8-[[5-Chloro-2-[3,4-dimethyl-3,4-bis(hydroxymethyl)-1-pyrrolidinyl]-4-pyridinyl]carbonyl]amino]-1-(4-fluorophenyl)-4,5-dihydro-1H-benz[g]indazole-3-carboxamide	
Molecular Formula	C ₃₂ H ₃₂ ClFN ₆ O ₄	[1]
Molecular Weight	619.09 g/mol	[1]
CAS Number	1187460-81-6	[1]
Appearance	Powder	[1]
Solubility	Soluble to 100 mM in DMSO	[1]
Storage	Store at -20°C	[1]

Chemical Structure:

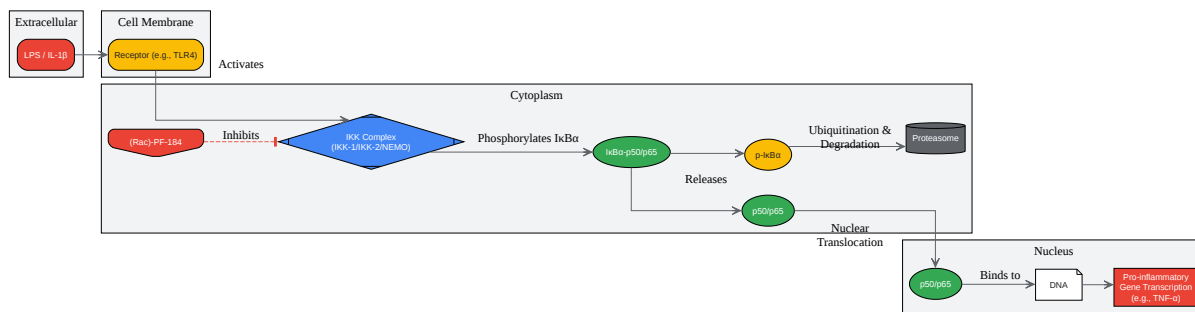
(Note: The above is a SMILES representation of the structure. A 2D chemical structure diagram can be generated using cheminformatics software or online tools.)

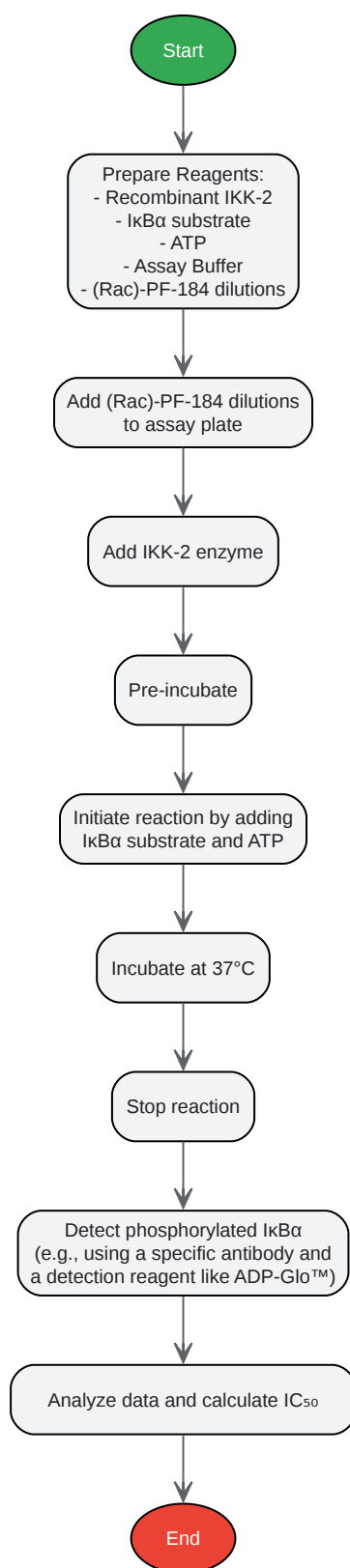
Mechanism of Action: IKK-2 Inhibition

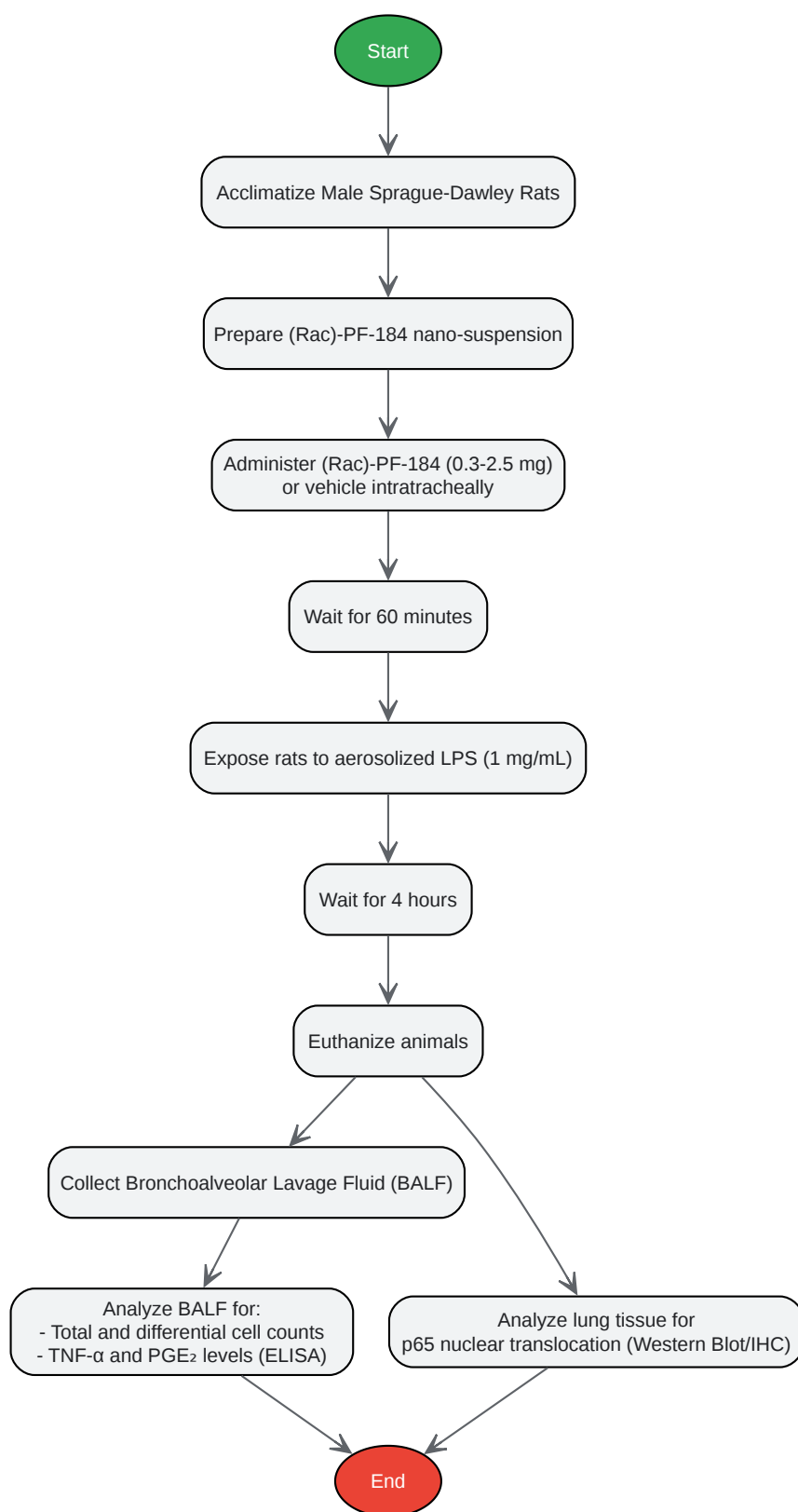
(Rac)-PF-184 is a potent and selective inhibitor of IKK-2, a key kinase in the canonical NF-κB signaling pathway. It exhibits an IC₅₀ of 37 nM for IKK-2 and has been shown to be selective over a panel of 85 other kinases.[1]

The NF-κB pathway is a critical regulator of inflammatory responses. Upon stimulation by pro-inflammatory signals such as lipopolysaccharide (LPS) or interleukin-1β (IL-1β), the IKK complex (containing IKK-2) is activated. IKK-2 then phosphorylates the inhibitory protein IκBα, leading to its ubiquitination and subsequent proteasomal degradation. This releases the NF-κB (p50/p65) dimer, allowing it to translocate to the nucleus and activate the transcription of pro-inflammatory genes, including TNF-α. By inhibiting IKK-2, **(Rac)-PF-184** blocks the degradation

of I κ B α , thereby preventing NF- κ B nuclear translocation and the subsequent inflammatory cascade.







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References

- 1. leskoff.com [leskoff.com]
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